

# An In-depth Technical Guide to Codaphniphylline: Physicochemical Properties and Synthetic Insights

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## Compound of Interest

Compound Name: Codaphniphylline

Cat. No.: B15591752

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## Introduction

**Codaphniphylline** is a complex C30 Daphniphyllum alkaloid, a family of natural products known for their intricate polycyclic structures and diverse biological activities. Isolated from the branches of *Daphniphyllum macropodum* Miq., these alkaloids have garnered significant attention from the synthetic and medicinal chemistry communities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Codaphniphylline**, alongside insights into its isolation and total synthesis. While the specific biological activities and signaling pathways of **Codaphniphylline** are not yet extensively characterized in publicly available literature, this guide serves as a foundational resource for researchers interested in this unique natural product.

## Physicochemical Properties

**Codaphniphylline** is a white powder with a complex molecular architecture. Its core physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>47</sub> NO <sub>3</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	469.7 g/mol	--INVALID-LINK--, --INVALID-LINK--
Physical Appearance	Powder	--INVALID-LINK--
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	--INVALID-LINK--
Quantitative Solubility	Data not available	
Storage	Store at 2-8°C in a refrigerator.	--INVALID-LINK--

## Spectroscopic Data

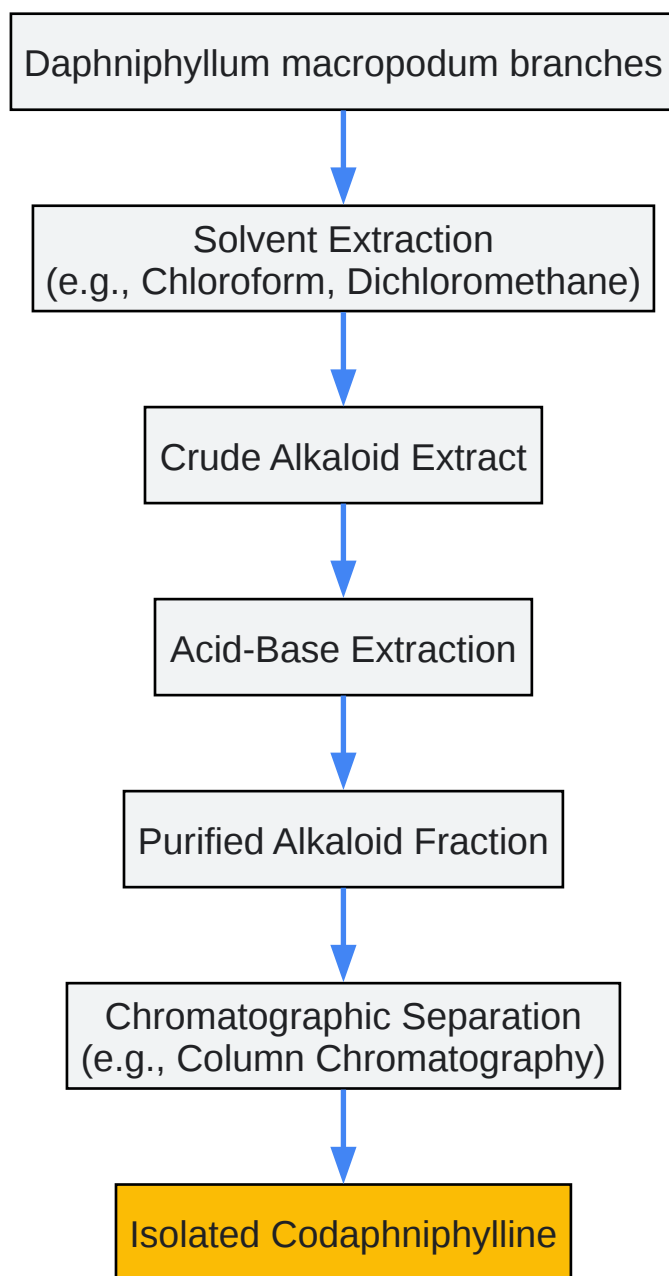
The structure of **Codaphniphylline** was originally elucidated by comparison of its NMR, IR, and mass spectra with that of the related alkaloid, daphniphylline. While specific, detailed spectral data with peak assignments are not readily available in the public domain, the key spectroscopic techniques used for its characterization are noted below.

Spectroscopic Data	Remarks
$^1\text{H}$ NMR	Data not available in tabulated format.
$^{13}\text{C}$ NMR	Data not available in tabulated format.
Infrared (IR) Spectroscopy	Data not available in tabulated format.
Mass Spectrometry (MS)	Data not available in tabulated format.
X-ray Crystallography	The structure of the related alkaloid, daphniphylline, was confirmed by X-ray analysis. Specific crystallographic data for Codaphniphylline is not publicly available.

## Experimental Protocols

### Isolation of Codaphniphylline

**Codaphniphylline** is a naturally occurring alkaloid found in the branches of *Daphniphyllum macropodum* Miq. [--INVALID-LINK--](#). A detailed, step-by-step experimental protocol for its isolation and purification is not available in the readily accessible literature. However, a general workflow for the isolation of alkaloids from plant material is outlined below.



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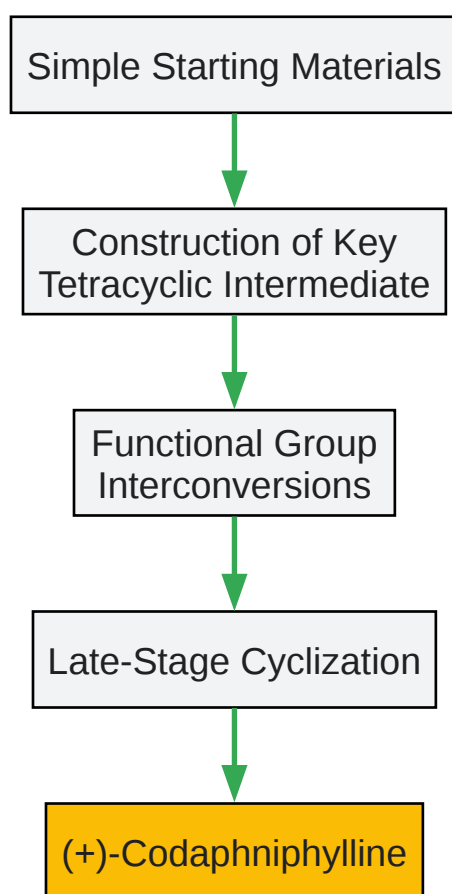
General workflow for the isolation of **Codaphniphylline**.

## Total Synthesis of (+)-Codaphniphylline

The total synthesis of (+)-**Codaphniphylline** was a significant achievement in natural product synthesis, accomplished by the research group of Clayton H. Heathcock. While the full experimental details are extensive and reside within the primary literature, the overall synthetic

strategy showcases elegant chemical transformations. The synthesis features the construction of the complex polycyclic core of the Daphniphyllum alkaloids.

A detailed, step-by-step protocol for the total synthesis is not provided here due to its complexity and reliance on the full text of the original publication. Researchers are directed to the primary literature for the complete experimental procedure: J. Org. Chem. 1995, 60, 5, 1120–1130.



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Simplified retrosynthetic overview of the total synthesis of (+)-**Codaphniphylline**.

## Biological Activity and Signaling Pathways

The biological activities of the broader family of Daphniphyllum alkaloids are known to be diverse, with reports of anticancer, anti-HIV, and vasorelaxant properties among various members. However, specific studies detailing the molecular mechanism of action or the signaling pathways directly modulated by **Codaphniphylline** are not available in the current

body of scientific literature. Therefore, no signaling pathway diagrams can be provided at this time.

## Conclusion

**Codaphniphylline** remains an enigmatic member of the Daphniphyllum alkaloid family. While its complex structure has been successfully synthesized and its basic physicochemical properties are known, a significant amount of research is still required to fully characterize this natural product. The lack of detailed public data on its spectral properties, quantitative solubility, and, most importantly, its biological mechanism of action, presents a clear opportunity for future research. This guide serves as a starting point for scientists and drug development professionals interested in exploring the untapped potential of **Codaphniphylline** and its derivatives. Further investigation into its pharmacological profile is warranted to uncover its therapeutic potential.

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